CAS number 10443-70-6 physicochemical data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*MCPB-ethyl ester*
CAS No.:	*10443-70-6*
Cat. No.:	*B080557*

Get Quote

An In-Depth Technical Guide to 4-Hydroxy-3-methoxy-5-nitrobenzaldehyde (5-Nitrovanillin)

Senior Application Scientist Note: This guide focuses on CAS number 6635-20-7, identified as 4-Hydroxy-3-methoxy-5-nitrobenzaldehyde, also known as 5-Nitrovanillin. Initial searches for CAS number 10443-70-6 identified it as **MCPB-ethyl ester**, a herbicide with a different profile. The substantial body of research and relevance to drug development strongly suggests that 4-Hydroxy-3-methoxy-5-nitrobenzaldehyde is the compound of interest for a scientific audience. This guide has been structured to provide comprehensive physicochemical data, synthesis protocols, and applications for this versatile molecule.

Introduction

4-Hydroxy-3-methoxy-5-nitrobenzaldehyde, commonly referred to as 5-Nitrovanillin, is a nitrated derivative of vanillin.[1] This yellow crystalline solid is a valuable synthetic intermediate due to its array of reactive functional groups: a hydroxyl, a methoxy, an aldehyde, and a nitro group.[1] These functionalities make it a versatile starting material in the synthesis of various compounds, notably in the field of medicinal chemistry. Its applications include the synthesis of phenethylamines and, more significantly, as a precursor to inhibitors of catechol-O-methyltransferase (COMT), which are utilized in the management of Parkinson's disease.[1]

© 2026 BenchChem. All rights reserved.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of 5-Nitrovanillin is fundamental for its application in research and development. These properties dictate its solubility, reactivity, and appropriate handling procedures.

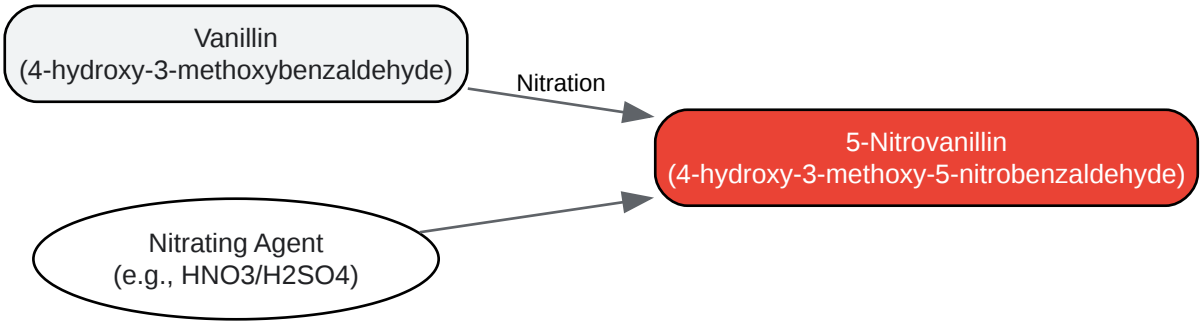
Property	Value	Source
CAS Number	6635-20-7	[1][2][3][4][5]
Molecular Formula	C8H7NO5	[1][2][3]
Molecular Weight	197.14 g/mol	[1][3]
Appearance	Yellow powder	[1]
Melting Point	172–175 °C (342–347 °F; 445–448 K)	[1]
Boiling Point	212.3 °C (414.1 °F; 485.4 K)	[1]
Solubility	Sparingly soluble in water, readily soluble in alkali solutions on heating.	[1]
log P	0.301	[1]
SMILES	COC1=CC(=CC(=C1O)[O-])C=O	[1][2][3][4]
InChIKey	ZEHYRTJBFMZHCY-UHFFFAOYSA-N	[2][4]

Synthesis and Reactivity

The synthesis of 5-Nitrovanillin is typically achieved through the nitration of vanillin. The presence of the electron-donating hydroxyl and methoxy groups on the benzene ring directs the electrophilic substitution of the nitro group to the ortho position relative to the hydroxyl group.

Diagram of 5-Nitrovanillin Synthesis:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthesis of 5-Nitrovanillin via nitration of vanillin.

The reactivity of 5-Nitrovanillin is characterized by its multiple functional groups. The aldehyde can undergo condensation reactions, such as the Knoevenagel condensation with nitromethane, to form nitrostyrene derivatives.[1] The hydroxyl group can be methylated, and the nitro group can be reduced to an amine, opening pathways for further derivatization.

Applications in Drug Development

5-Nitrovanillin is a key intermediate in the synthesis of several pharmacologically active compounds.

COMT Inhibitors for Parkinson's Disease

A significant application of 5-Nitrovanillin is in the synthesis of catechol-O-methyltransferase (COMT) inhibitors, such as entacapone and opicapone, which are used in the treatment of Parkinson's disease.[1]

The synthesis of the active ingredient opicapone, approved in the EU, involves an initial reaction of 5-Nitrovanillin with hydroxylamine hydrochloride in DMSO to form the corresponding nitrile.[1] This is followed by a reaction with a hydroxamic acid chloride to yield a 3,5-disubstituted 1,2,4-oxadiazole intermediate.[1]

Precursor for Other Bioactive Molecules

Demethylation of 5-Nitrovanillin, through ether cleavage with reagents like hydrobromic acid or lithium hydroxide and thiophenol, yields 3,4-dihydroxy-5-nitrobenzaldehyde (DHNB).[1][6] DHNB is being investigated as a potential therapeutic agent for hyperuricemia and gout.[1]

© 2026 BenchChem. All rights reserved.

Experimental Protocol: Demethylation of 5-Nitrovanillin to 3,4-dihydroxy-5-nitrobenzaldehyde

This protocol is based on the principle of ether cleavage using a strong nucleophilic agent.

Objective: To synthesize 3,4-dihydroxy-5-nitrobenzaldehyde from 4-hydroxy-3-methoxy-5-nitrobenzaldehyde.

Materials:

- 4-hydroxy-3-methoxy-5-nitrobenzaldehyde
- Lithium hydroxide
- Thiophenol (or another suitable aromatic mercapto compound)
- Aprotic polar solvent (e.g., N-methyl-2-pyrrolidone - NMP)
- Hydrochloric acid (for acidification)
- Distilled water
- Reaction vessel equipped with a stirrer, thermometer, and reflux condenser
- Inert gas supply (e.g., Nitrogen or Argon)

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 4-hydroxy-3-methoxy-5-nitrobenzaldehyde in an aprotic polar solvent under an inert atmosphere.
- Reagent Preparation: In a separate container, prepare the nucleophilic agent by reacting an aromatic mercapto compound with a strong inorganic alkali metal base, such as lithium hydroxide.
- Reaction Execution: Add the prepared nucleophilic agent to the solution of 5-Nitrovanillin. Heat the reaction mixture to an elevated temperature and maintain it for a period sufficient to

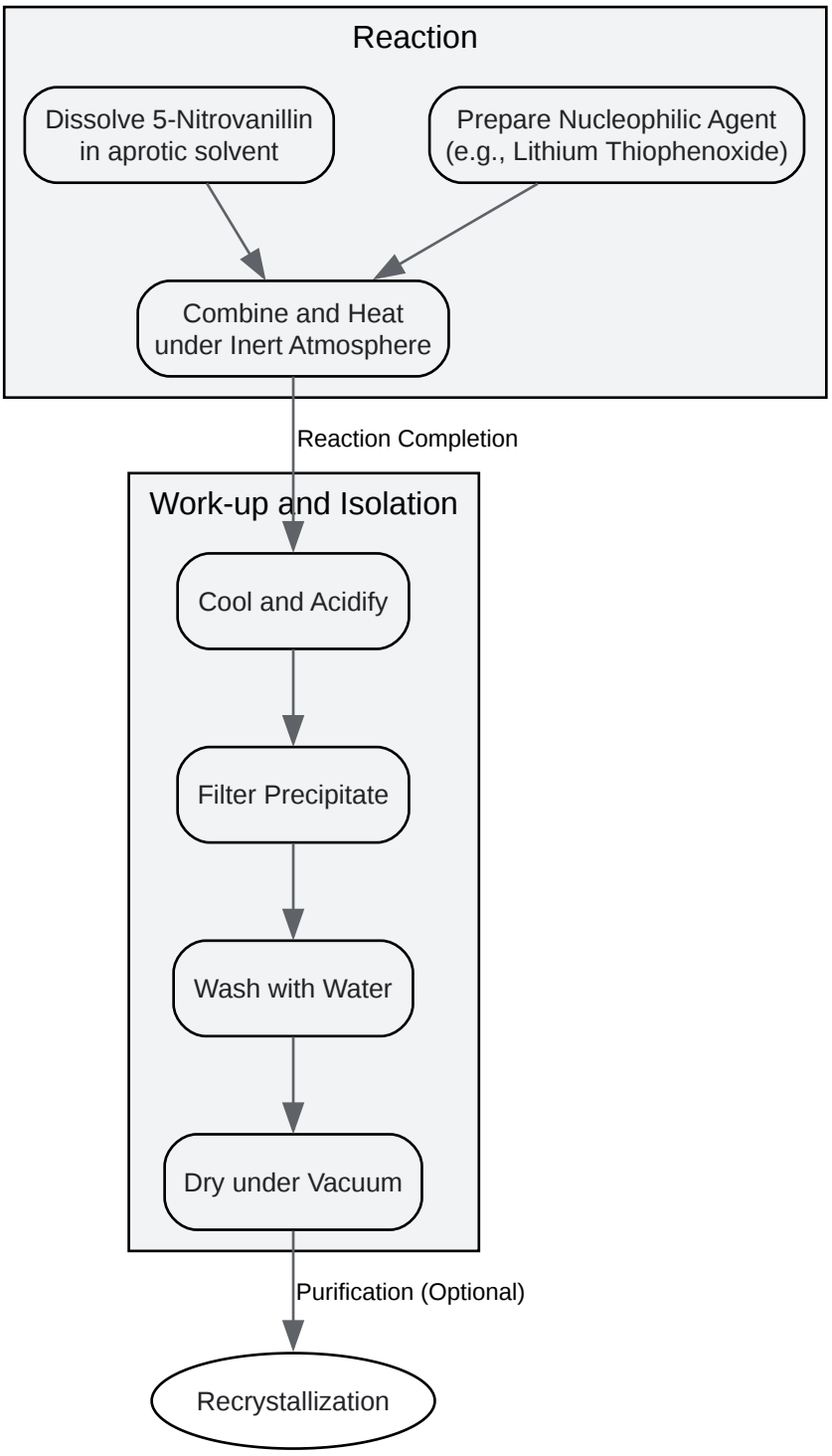
© 2026 BenchChem. All rights reserved.

ensure complete demethylation. Monitor the reaction progress using a suitable chromatographic technique (e.g., TLC or HPLC).

- Work-up: Once the reaction is complete, cool the mixture to room temperature. Acidify the reaction mixture with hydrochloric acid to precipitate the product.
- Isolation and Purification: Filter the precipitated solid, wash it with cold water, and dry it under vacuum to obtain the crude 3,4-dihydroxy-5-nitrobenzaldehyde. Further purification can be achieved by recrystallization from an appropriate solvent.

Workflow Diagram:

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

Sources

- 1. 5-Nitrovanillin - Wikipedia [en.wikipedia.org]
- 2. 4-hydroxy-3-methoxy-5-nitrobenzaldehyde [stenutz.eu]
- 3. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 4. 4-HYDROXY-3-METHOXY-5-NITROBENZALDEHYDE | CAS 6635-20-7 [matrix-fine-chemicals.com]
- 5. 5-Nitrovanillin | C8H7NO5 | CID 81134 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. US5710343A - Method for the preparation of 3,4-dihydroxy-5-nitrobenzaldehyde - Google Patents [patents.google.com]
- To cite this document: BenchChem. [CAS number 10443-70-6 physicochemical data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080557/docs#cas-number-10443-70-6-physicochemical-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.